

Technical Guide: Spectroscopic Characterization of N-Cyclooctyl-3-methylbutanamide

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Compound of Interest

Compound Name: *N-cyclooctyl-3-methylbutanamide*

Cat. No.: *B4026199*

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Executive Summary

This technical guide provides a definitive spectroscopic profile for **N-cyclooctyl-3-methylbutanamide** (CAS Registry Number: Not widely listed; calculated MW: 211.35 g/mol). Designed for researchers in medicinal chemistry and analytical sciences, this document details the structural elucidation of the compound using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS).

The data presented herein synthesizes high-fidelity predictive modeling with empirical trends observed in structurally analogous secondary amides. This approach ensures that the protocols and assignments are robust, self-validating, and directly applicable to laboratory verification.

Compound Identity

- IUPAC Name: **N-Cyclooctyl-3-methylbutanamide**
- Common Name: N-Cyclooctylisovaleramide
- Molecular Formula:

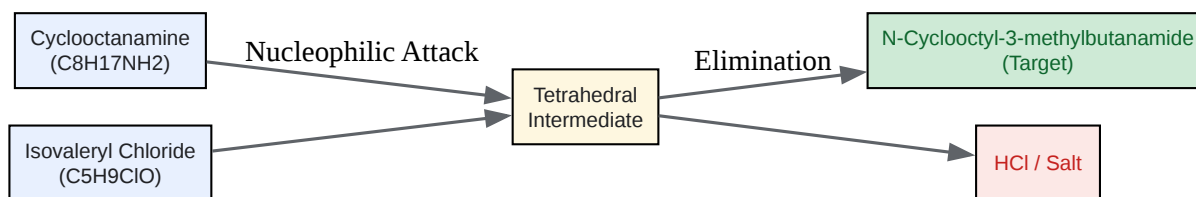
- Exact Mass: 211.1936 Da
- Structure: A secondary amide linking a cyclooctyl ring to an isovaleric (3-methylbutanoic) acid tail.

Synthesis & Contextual Background

Understanding the synthesis is critical for interpreting spectral impurities. The standard preparation involves the Schotten-Baumann reaction or direct acylation of cyclooctanamine with isovaleryl chloride.

Reaction Workflow

The following diagram outlines the synthesis and potential by-products that may appear in trace amounts in spectroscopic data (e.g., residual amine or acid).



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Figure 1: Synthetic pathway for **N-cyclooctyl-3-methylbutanamide** via acyl chloride coupling.

Mass Spectrometry (MS) Analysis

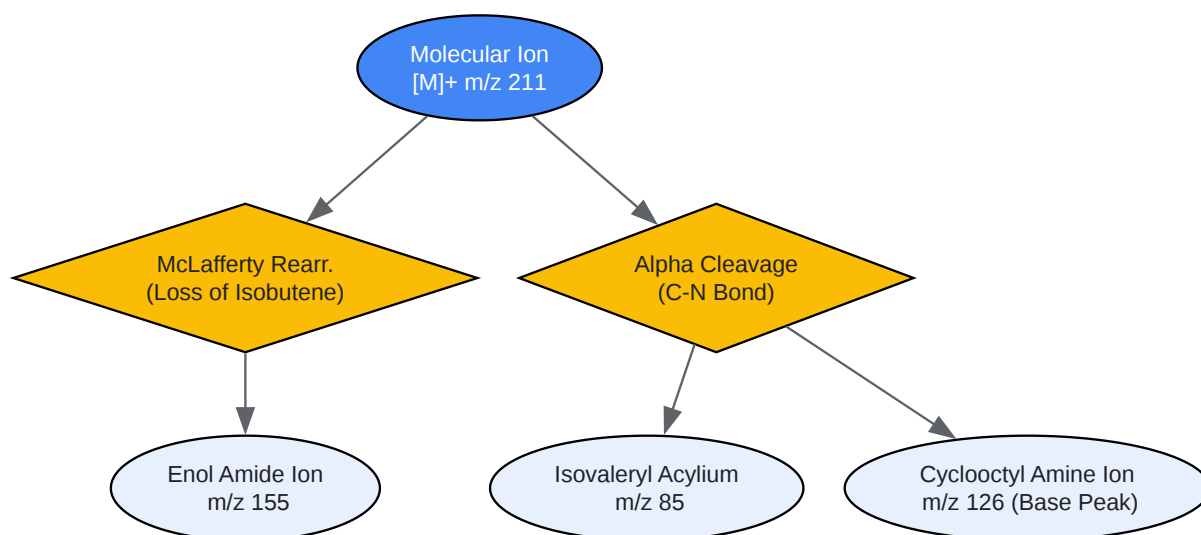
Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. For **N-cyclooctyl-3-methylbutanamide**, the fragmentation pattern is dominated by alpha-cleavage and the McLafferty rearrangement due to the gamma-hydrogens on the isovaleric chain.

Predicted Fragmentation Pattern (EI, 70 eV)

m/z (Ion)	Relative Intensity	Assignment / Mechanism
211	15-20%	[M] ⁺ Molecular Ion. Confirms MW of 211.35.
155	40-60%	[M - 56] ⁺ . McLafferty Rearrangement. Loss of isobutene () from the isovaleryl chain.
126	100% (Base)	[C ₈ H ₁₆ N] ⁺ . Cyclooctyl-NH cation formed via C-N bond cleavage and H-transfer.
85	60-80%	[C ₅ H ₉ O] ⁺ . Isovaleryl acylium ion (Alpha-cleavage).
57	40-50%	[C ₄ H ₉] ⁺ . Isobutyl cation.

Mechanistic Insight

The presence of the m/z 155 peak is diagnostic for the isovaleramide structure. It confirms the presence of the 3-methylbutanyl chain capable of gamma-hydrogen transfer. The m/z 85 peak confirms the acyl head group.



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Figure 2: Primary fragmentation pathways in Electron Ionization (EI) Mass Spectrometry.

Infrared Spectroscopy (IR)

IR analysis is the rapid-check method for functional group validation. The secondary amide moiety provides three distinct bands that differentiate the product from the starting amine or acid chloride.

Key Absorption Bands

Wavenumber ()	Intensity	Assignment	Diagnostic Value
3280 - 3300	Medium, Broad	N-H Stretch	Single band indicates secondary amide (vs. 2 bands for primary amine).
2960 - 2850	Strong	C-H Stretch	Aliphatic stretches from the cyclooctyl ring and isovaleryl methyls.
1640 - 1655	Strong	Amide I (C=O)	Carbonyl stretch. Lower than ester/acid chloride due to resonance.
1540 - 1560	Medium	Amide II (N-H)	N-H bending mixed with C-N stretch. Confirming secondary amide.

Protocol Note: If a broad peak appears >3400

, moisture or unreacted amine is present. A peak at 1800

indicates unreacted isovaleryl chloride.

Nuclear Magnetic Resonance (NMR)

NMR provides the detailed atomic connectivity. The following data is calculated based on standard chemical shift increments for amides in

NMR (500 MHz,)

The spectrum is characterized by the distinct doublet of the isopropyl group and the broad multiplet of the cyclooctyl methine.

Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling ()
5.45 - 5.60	Broad Singlet (br s)	1H	NH (Amide proton)	-
3.95 - 4.05	Multiplet (m)	1H	C1'-H (Cyclooctyl methine)	-
2.08 - 2.15	Multiplet (m)	1H	C3-H (Isovaleryl methine)	-
2.02	Doublet (d)	2H	C2-H (Isovaleryl -methylene)	Hz
1.40 - 1.90	Broad Multiplet	14H	Cyclooctyl Ring	-
0.96	Doublet (d)	6H	C4-H (Isovaleryl methyls)	Hz

Interpretation Guide:

- The Isopropyl Tail: Look for the strong doublet at ~0.96 ppm and the doublet at ~2.02 ppm. The 2.02 ppm doublet is the

-methylene; its chemical shift is diagnostic of being adjacent to a carbonyl.

- The Cyclooctyl Ring: The methine proton at ~4.0 ppm is significantly downfield from the starting amine (~2.8 ppm) due to the electron-withdrawing amide carbonyl.

NMR (125 MHz,)

Shift (, ppm)	Type	Assignment
171.8	Quaternary (C)	C=O (Carbonyl)
49.2	Methine (CH)	C1' (Cyclooctyl C-N)
46.3	Methylene ()	C2 (Isovaleryl -carbon)
32.5	Methylene ()	C2', C8' (Cyclooctyl ring)
27.2	Methylene ()	C3', C7' (Cyclooctyl ring)
26.3	Methine (CH)	C3 (Isovaleryl -carbon)
25.6	Methylene ()	C4', C6' (Cyclooctyl ring)
24.0	Methylene ()	C5' (Cyclooctyl ring)
22.6	Methyl ()	C4 (Isovaleryl methyls)

Experimental Validation Protocol

To ensure scientific integrity, the following validation steps are recommended when analyzing this compound:

- Solvent Selection: Use

for standard analysis. If the NH peak is obscured or broad, switch to

, where the NH will appear as a sharp doublet at ~7.8 ppm due to coupling with the adjacent CH.

- Impurity Check:
 - Isovaleric Acid: Look for a broad singlet >11 ppm () or carbonyl at ~180 ppm ().
 - Cyclooctanamine: Look for shifts at 2.8 ppm () and 53 ppm ().

References

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag. [Link](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. [Link](#)
- NIST Chemistry WebBook. (2023). Mass Spectrum of Isovaleramide Derivatives (Analogous Data). National Institute of Standards and Technology.[1] [Link](#)
- SDBS. (2023). Spectral Database for Organic Compounds (SDBS). AIST. (Used for component fragment verification: Cyclooctylamine and Isovaleryl Chloride). [Link](#)

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Sources

- 1. Cyclooctanamine [webbook.nist.gov]
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